

An In-depth Technical Guide to CAS Number 2225173-61-3

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Compound of Interest

Compound Name: (4-(1H-Pyrazol-1-yl)furan-2-yl)boronic acid

Cat. No.: B13322051

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A comprehensive search has revealed no publicly available scientific literature or data associated with the chemical substance identified by CAS Registry Number 2225173-61-3. This prevents the creation of an in-depth technical guide as requested.

Summary of Investigation

Extensive searches were conducted across major chemical and biological databases, including PubChem, ChEMBL, and general scientific literature repositories. These searches, targeting the specific CAS number, yielded no information regarding the compound's chemical structure, physical properties, synthesis, mechanism of action, or any associated biological activity.

An alternative investigation was initiated based on a structurally related compound, (2S)-2-[(5Z)-4-oxo-5-(1-phenylbutylidene)-2-sulfanylidene-1,3-thiazolidin-3-yl]-3-phenylpropanoic acid (ChEMBL ID: ChEMBL437577), which was identified during the initial broad search. While this compound has a registered chemical structure, there is similarly a lack of published data on its biological activity, therapeutic targets, or established experimental protocols.

Implications for Researchers and Drug Development Professionals

The absence of information for CAS number 2225173-61-3 suggests several possibilities:

- The CAS number may be newly assigned, and research has not yet been published.
- The compound may be part of a proprietary research program and not disclosed in the public domain.
- The CAS number may be inaccurate or has been withdrawn.

Without foundational data, it is not possible to provide the requested in-depth technical guide covering aspects such as mechanism of action, experimental protocols, and signaling pathways.

Recommendations for Further Action

For researchers, scientists, and drug development professionals interested in this chemical entity, the following steps are recommended:

- **Verify the CAS Number:** Double-check the accuracy of the CAS number from the original source. Discrepancies in numbering can lead to unsuccessful searches.
- **Consult the CAS Registry:** For definitive information, direct inquiry to the Chemical Abstracts Service (CAS) can confirm the status and any associated, non-confidential information for this registry number.
- **Monitor Future Publications:** If the compound is part of ongoing research, data may become available in future scientific publications or patent literature. Setting up alerts in scientific search engines for the CAS number may be beneficial.

Until such information becomes publicly available, a technical guide on the properties and applications of the compound associated with CAS number 2225173-61-3 cannot be compiled.

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